

Application Note and Protocol: Efroxan Hydrochloride Solubility in DMSO and Ethanol

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Compound of Interest

Compound Name: *Efroxan hydrochloride*

Cat. No.: *B1671118*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed information on the solubility of **efroxan hydrochloride** in two common laboratory solvents, Dimethyl Sulfoxide (DMSO) and ethanol. It includes a summary of quantitative solubility data, a comprehensive experimental protocol for solubility determination, and an overview of the relevant signaling pathways associated with efroxan. This guide is intended to assist researchers in preparing stock solutions and designing experiments for *in vitro* and *in vivo* studies.

Quantitative Solubility Data

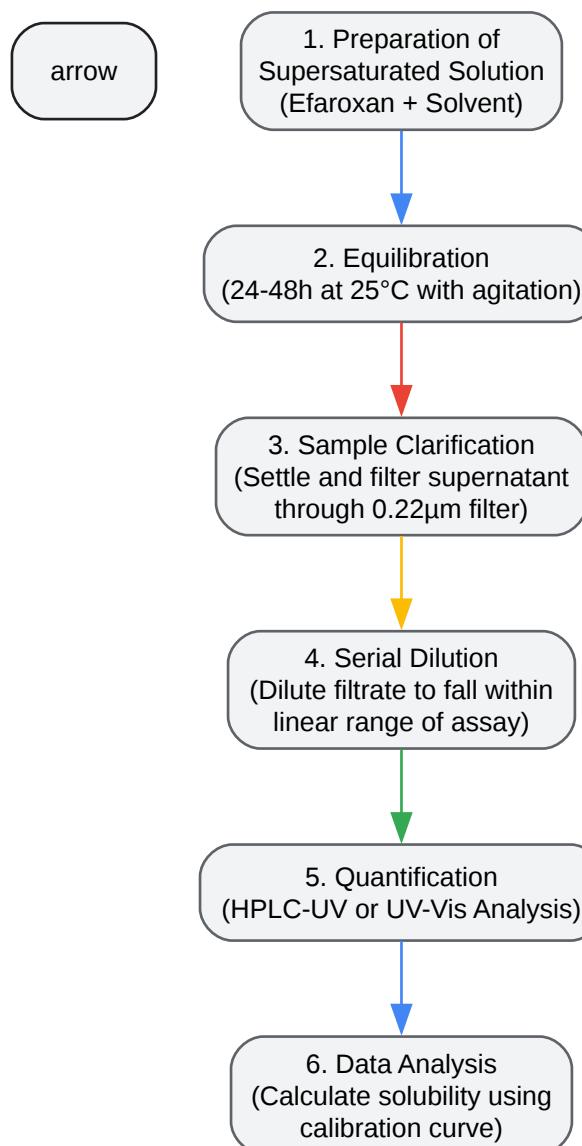
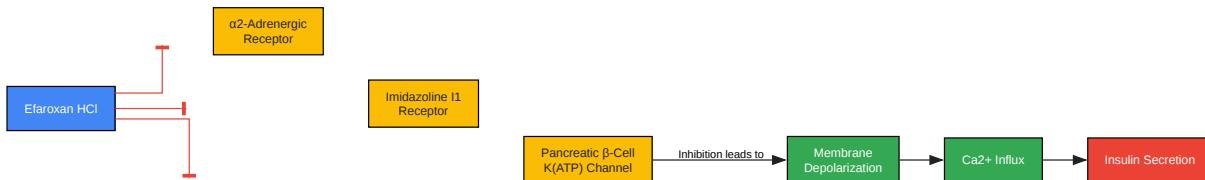
Efroxan hydrochloride is an antagonist of α 2-adrenergic and imidazoline I1 receptors.^{[1][2]} Its solubility can vary based on the solvent and experimental conditions such as temperature and agitation. The following table summarizes the available solubility data for **efroxan hydrochloride** in DMSO and ethanol.

Compound	Solvent	Reported Solubility	Conditions	Source(s)
Efaroxan Hydrochloride	DMSO	~10 mg/mL	Not specified	[3]
Efaroxan Hydrochloride	DMSO	50 mg/mL (197.83 mM)	Requires sonication, warming, and heating to 60°C	[4][5]
Efaroxan Hydrochloride	10% DMSO in various aqueous solutions	≥ 2.5 mg/mL (9.89 mM)	Not specified	[4][5]
Efaroxan Hydrochloride	Ethanol	~10 mg/mL	Not specified	[3]

Note: The significant difference in reported DMSO solubility highlights the impact of temperature and sonication on dissolution. Researchers should select conditions appropriate for their experimental needs and validate the concentration, especially for high-concentration stock solutions.

Signaling Pathway of Efaroxan

Efaroxan hydrochloride primarily acts as a competitive antagonist at α 2-adrenergic receptors and imidazoline I1 receptors.[2][6] Its antihyperglycemic effects are of particular interest. Efaroxan has been shown to induce insulin release by inhibiting ATP-sensitive potassium (KATP) channels in pancreatic β -cells, a mechanism that is independent of its action on imidazoline or α 2-adrenergic receptors.[2][7] By blocking these channels, it leads to membrane depolarization, calcium influx, and subsequent insulin secretion.



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